

N-Phenylphthalimide molecular formula and molecular weight

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Compound of Interest

Compound Name: *N-Phenylphthalimide*

Cat. No.: *B1217360*

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N-Phenylphthalimide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Phenylphthalimide**, a significant chemical entity with diverse applications in research and development. This document outlines its fundamental chemical properties, synthesis protocols, and explores its biological activities and potential therapeutic applications.

Core Molecular and Physical Properties

N-Phenylphthalimide is an organic compound featuring a phthalimide structure with a phenyl group attached to the nitrogen atom. Its core chemical and physical properties are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₁₄ H ₉ NO ₂	[1][2][3][4][5]
Molecular Weight	223.23 g/mol	[1][2][3][4][5]
CAS Number	520-03-6	[1][2][3][4]
Appearance	Colorless powder or needles	[2]
Melting Point	204-207 °C	[3][4]
IUPAC Name	2-phenylisoindole-1,3-dione	[1]

Synthesis of N-Phenylphthalimide: Experimental Protocols

The synthesis of **N-Phenylphthalimide** is most commonly achieved through the condensation reaction of phthalic anhydride or phthalic acid with aniline. Several protocols with minor variations have been reported, offering different advantages in terms of yield and reaction conditions.

Protocol 1: Direct Fusion of Phthalic Anhydride and Aniline

This method involves the direct heating of the reactants to induce condensation.

Procedure:

- A mixture of phthalic anhydride (19 g) and aniline (14 g) is heated at 140-145 °C for 50 minutes.[2]
- After heating, 50 ml of water is added to the reaction mixture.[2]
- The resulting solid powder is collected by filtration.[2]
- The collected powder is washed with 50 ml of 10% aqueous potassium carbonate solution, followed by a wash with 100 ml of water.[2]

- The final product is dried to yield colorless **N-Phenylphthalimide** powder. Recrystallization from acetic acid can be performed to obtain colorless needles.[2]

Protocol 2: Acetic Acid-Catalyzed Synthesis

This protocol utilizes acetic acid as a catalyst and solvent, which can improve reaction efficiency.

Procedure:

- A mixture of phthalic anhydride (10 mmol) and aniline (10 mmol) is prepared in acetic acid (5 times the volume of reactants).
- The mixture is stirred at 110 °C for the appropriate time.
- The reaction mixture is then poured into water.
- The solid precipitate is collected by filtration under suction.
- The collected solid is washed with ethyl acetate to yield **N-Phenylphthalimide** as a white solid.

Protocol 3: Synthesis from Phthalic Acid and Aniline with Reflux

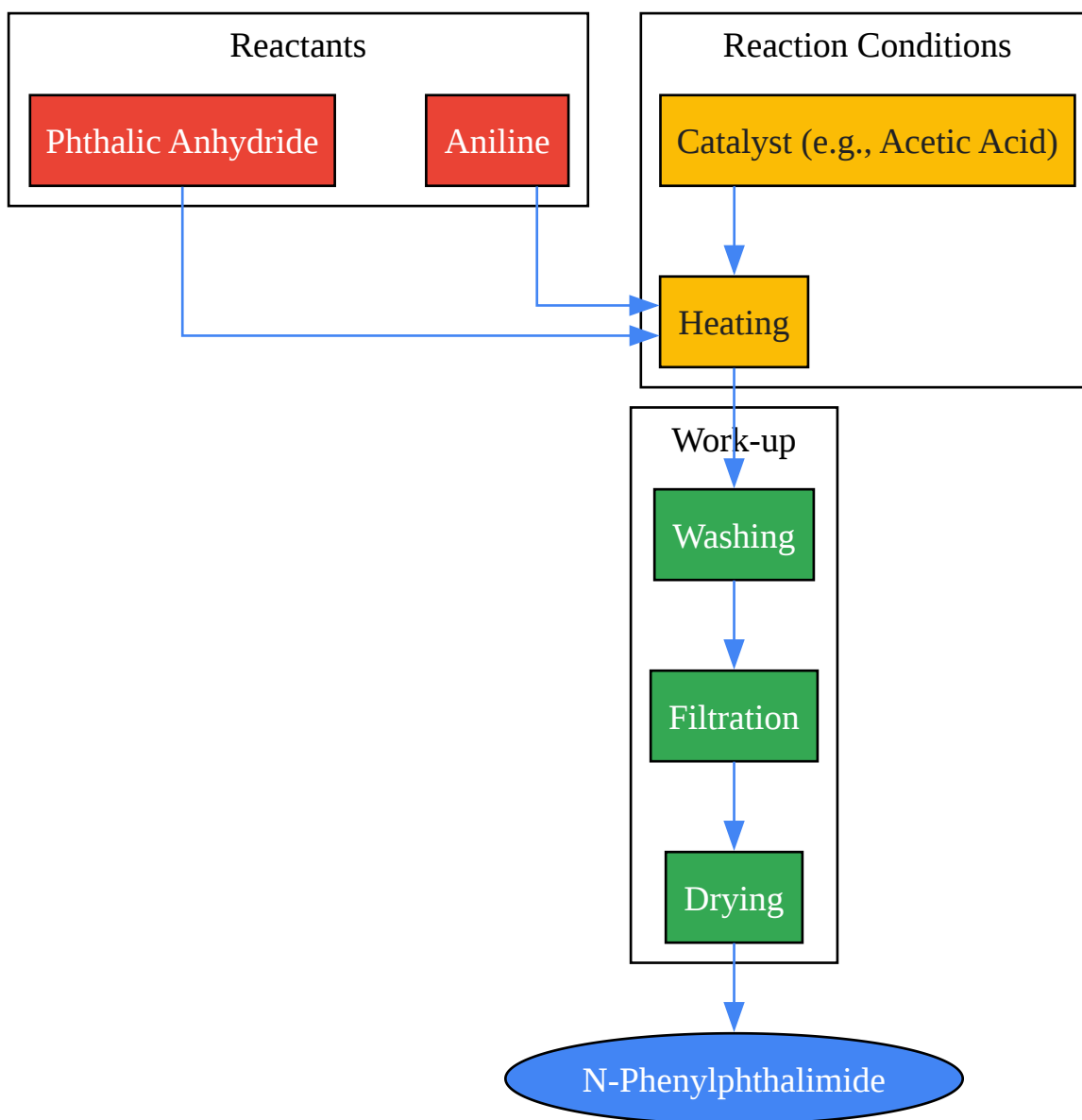
This method uses phthalic acid and involves a reflux step.

Procedure:

- Phthalic acid and aniline are heated to reflux for one hour.
- Upon cooling, the mixture is dissolved in ether and transferred to a separatory funnel.
- The ether solution is washed sequentially with 5% aqueous sodium carbonate (Na_2CO_3) and 5% aqueous hydrochloric acid (HCl).
- The organic layer is dried over solid anhydrous sodium sulfate (Na_2SO_4) for 15 minutes.

- The ether is evaporated to obtain the solid product.
- The crude product can be purified by recrystallization from a suitable hot solvent.

Below is a generalized workflow for the synthesis of **N-Phenylphthalimide**.



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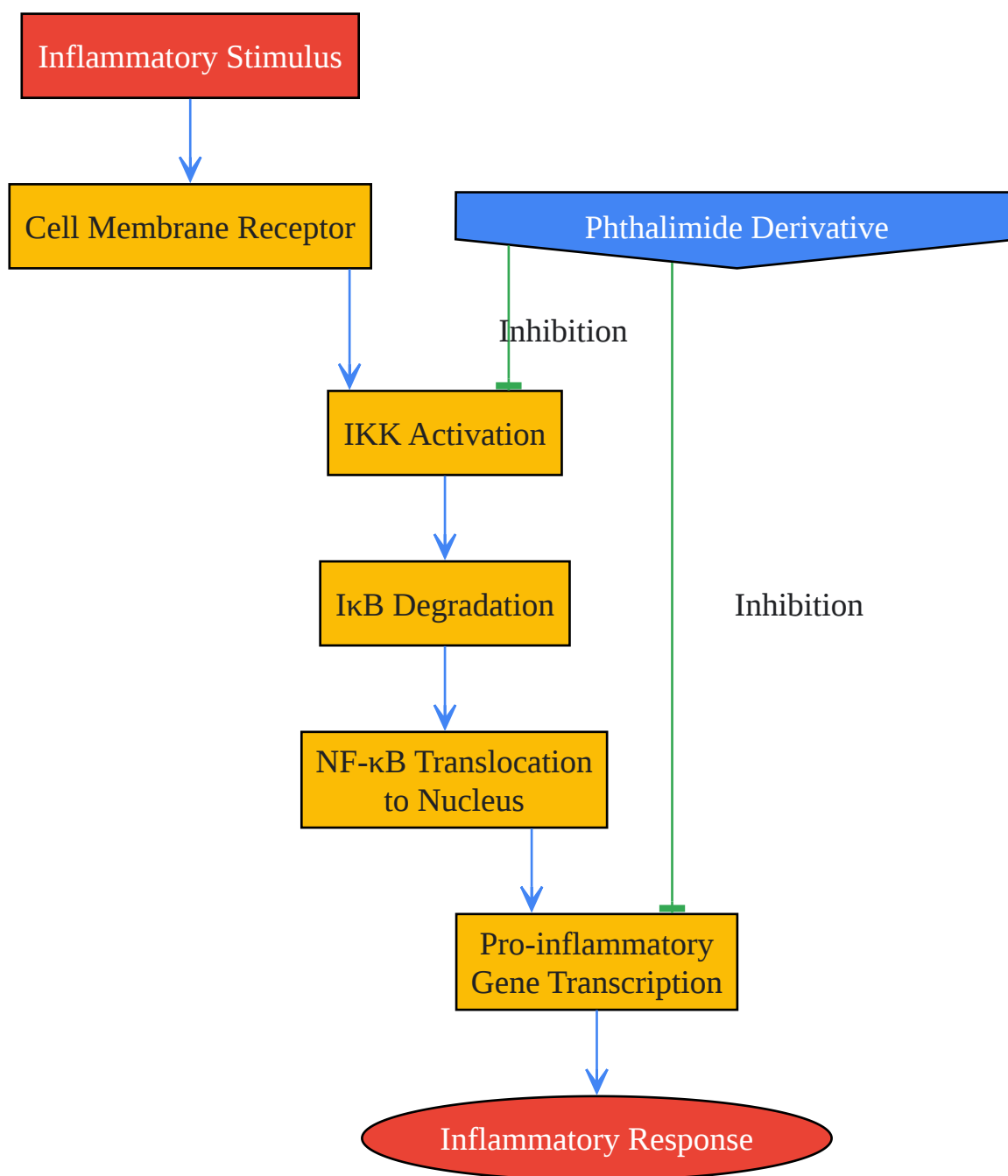
A generalized workflow for the synthesis of **N-Phenylphthalimide**.

Biological Activities and Potential Applications

N-Phenylphthalimide and its derivatives have demonstrated a wide range of biological activities, making them promising candidates for drug development and other applications.

Anti-inflammatory Activity

Phthalimide derivatives are known for their anti-inflammatory properties. The mechanism of action is often attributed to the modulation of pro-inflammatory cytokines, such as Tumor Necrosis Factor-alpha (TNF- α), and the inhibition of enzymes like Cyclooxygenase-2 (COX-2). While the specific signaling pathways for **N-Phenylphthalimide** are not extensively detailed in the available literature, a generalized pathway for phthalimide derivatives can be proposed.



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Generalized anti-inflammatory signaling pathway for phthalimide derivatives.

Enzyme Inhibition

N-Phenylphthalimide and its derivatives have been identified as inhibitors of several enzymes:

- **α-Glucosidase:** Certain **N-phenylphthalimide** derivatives have shown potent inhibitory activity against α-glucosidase, an enzyme involved in carbohydrate digestion.[5] This suggests their potential for development as therapeutic agents for diabetes.[5] N-(2,4-dinitrophenyl)phthalimide was identified as a potent inhibitor of yeast α-glucosidase.[5] Kinetic studies have shown that some derivatives act as competitive inhibitors of this enzyme.[5]
- **Protoporphyrinogen Oxidase (PPO):** **N-Phenylphthalimides** have been designed and synthesized as PPO inhibitors, which are effective as herbicides. Their mechanism involves interaction with key residues in the active site of the enzyme.

Other Biological Activities

- **Anticonvulsant Activity:** A series of **N-phenylphthalimide** derivatives have been screened for their anticonvulsant potential, with some showing significant activity in preclinical models.
- **Antimalarial Activity:** Derivatives of **N-Phenylphthalimide** have demonstrated inhibitory activity against Plasmodium falciparum, the parasite responsible for malaria.
- **Anticancer Potential:** While direct evidence for **N-Phenylphthalimide** is limited, the broader class of phthalimides has been extensively studied for anticancer properties. Some phenylphthalimides have been shown to enhance the production of TNF-α, which can have antitumor effects.

Summary of Quantitative Biological Data

Compound/Derivative	Biological Activity	IC ₅₀ / ED ₅₀ Value	Citation(s)
N-(2,4-dinitrophenyl)phthalimide	Yeast α -glucosidase inhibition	0.158 \pm 0.005 mM	[5]
N-(2,4-dinitrophenyl)phthalimide	Maltase inhibition	0.051 \pm 0.008 mM	[5]
4-amino-N-(2-methylphenyl)-phthalimide	Anti-MES (mice)	47.61 μ mol/kg	
4-amino-N-(2,6-dimethylphenyl)phthalimide	Anti-MES (rats)	25.2 μ mol/kg	

Conclusion

N-Phenylphthalimide is a versatile molecule with a well-established synthetic framework and a growing profile of biological activities. Its core structure serves as a valuable scaffold for the development of novel therapeutic agents and other functional molecules. Further research into the specific mechanisms of action and signaling pathways of **N-Phenylphthalimide** and its derivatives will be crucial for realizing their full potential in drug discovery and development.

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